

# Safeguarding Your Laboratory: Proper Disposal of 2'-Bromopropiophenone

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## Compound of Interest

Compound Name: 2'-Bromopropiophenone

Cat. No.: B130235

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For researchers, scientists, and professionals in drug development, the proper handling and disposal of chemical reagents are paramount to ensuring a safe and compliant laboratory environment. **2'-Bromopropiophenone**, a common intermediate in organic synthesis, requires careful management due to its hazardous properties. This guide provides essential, step-by-step procedures for its safe disposal, aligning with standard safety protocols and regulatory requirements.

## Immediate Safety and Handling Precautions

Before initiating any disposal procedures, it is crucial to handle **2'-Bromopropiophenone** with appropriate personal protective equipment (PPE) in a well-ventilated area, preferably within a chemical fume hood.<sup>[1]</sup> This compound is harmful if swallowed, causes skin and eye irritation, and may lead to respiratory irritation.<sup>[2][3]</sup> It is also a lachrymator, a substance that can cause tearing.<sup>[1][2]</sup>

Essential PPE includes:

- Chemical splash goggles<sup>[1][2]</sup>
- Appropriate chemical-resistant gloves<sup>[1][2]</sup>
- Protective clothing to prevent skin exposure<sup>[1][2]</sup>
- A NIOSH/MSHA-approved respirator<sup>[1][2]</sup>

Store **2'-Bromopropiophenone** in a tightly closed container in a refrigerated (below 4°C/39°F) and well-ventilated area, away from incompatible materials such as strong oxidizing agents and strong bases.<sup>[1][2]</sup>

## Quantitative Safety Data

The following table summarizes key quantitative data for **2'-Bromopropiophenone**, crucial for safe handling and disposal decisions.

Property	Value	Citation(s)
Molecular Formula	C <sub>9</sub> H <sub>9</sub> BrO	<sup>[1][2]</sup>
Molecular Weight	213.07 g/mol	<sup>[2]</sup>
Boiling Point	245-250 °C @ 760 mmHg	<sup>[2][4]</sup>
Density	1.4000 g/cm <sup>3</sup> at 25 °C	<sup>[2][4]</sup>
Flash Point	113 °C (235.4 °F) - closed cup	<sup>[4]</sup>
UN Number	2810	<sup>[1][2]</sup>
Hazard Class	6.1 (Toxic)	<sup>[1][2]</sup>
Packing Group	III	<sup>[1][2]</sup>
Storage Temperature	2-8°C (Refrigerated)	<sup>[3][4]</sup>

## Step-by-Step Disposal Protocol

As a halogenated organic compound, **2'-Bromopropiophenone** must be disposed of as hazardous waste.<sup>[2][5][6][7]</sup> It is critical to segregate it from non-halogenated waste streams to prevent dangerous reactions and to facilitate proper treatment, which is often high-temperature incineration.<sup>[5][6][7]</sup>

Laboratory-Scale Disposal Procedure:

- Waste Identification and Segregation:

- Clearly identify the waste as "Halogenated Organic Waste" and specifically list "**2'-Bromopropiophenone**" as a constituent.[\[5\]](#)[\[6\]](#)[\[8\]](#)
- Never mix **2'-Bromopropiophenone** waste with non-halogenated organic solvents, acids, bases, or other reactive waste types.[\[5\]](#)[\[6\]](#)
- Container Selection and Labeling:
  - Use a designated, compatible, and leak-proof container with a secure screw-top cap.[\[6\]](#)[\[8\]](#)  
The original reagent bottle, if empty and clean, can be repurposed for this.
  - Affix a hazardous waste label to the container before adding any waste.[\[5\]](#)[\[8\]](#)
  - The label must include the words "Hazardous Waste," the full chemical name of all contents with approximate percentages, and the associated hazard pictograms (e.g., toxic, irritant).[\[4\]](#)[\[5\]](#)
- Waste Collection:
  - Perform all transfers of waste into the container within a certified chemical fume hood to minimize inhalation exposure.[\[1\]](#)
  - Carefully pour the waste into the designated container, avoiding splashes.
  - Do not overfill the container; leave at least 10% headspace to allow for vapor expansion.[\[7\]](#)
  - Keep the waste container tightly sealed at all times, except when actively adding waste.[\[6\]](#)[\[8\]](#)
- Storage of Waste:
  - Store the sealed waste container in a designated satellite accumulation area that is secure and away from general laboratory traffic.
  - The storage area should be well-ventilated and have secondary containment to capture any potential leaks.[\[7\]](#)

- Arranging for Disposal:
  - Once the waste container is full or has been stored for the maximum period allowed by your institution's policy (often a few months), arrange for pickup by your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor.<sup>[7][9]</sup>

## Spill Cleanup Procedure

In the event of a spill, immediately evacuate the area if the spill is large or if you are not trained to handle it. For small spills:

- Ensure adequate ventilation.<sup>[2]</sup>
- Wearing the appropriate PPE, absorb the spill with an inert material such as vermiculite, dry sand, or earth.<sup>[1][2]</sup>
- Carefully collect the absorbed material and place it into a labeled hazardous waste container.<sup>[1]</sup>
- Clean the spill area with soap and water.
- Dispose of all contaminated materials, including gloves and absorbent pads, as hazardous waste.

## Disposal Workflow Diagram

The following diagram illustrates the logical flow of the disposal process for **2'-Bromopropiophenone**.

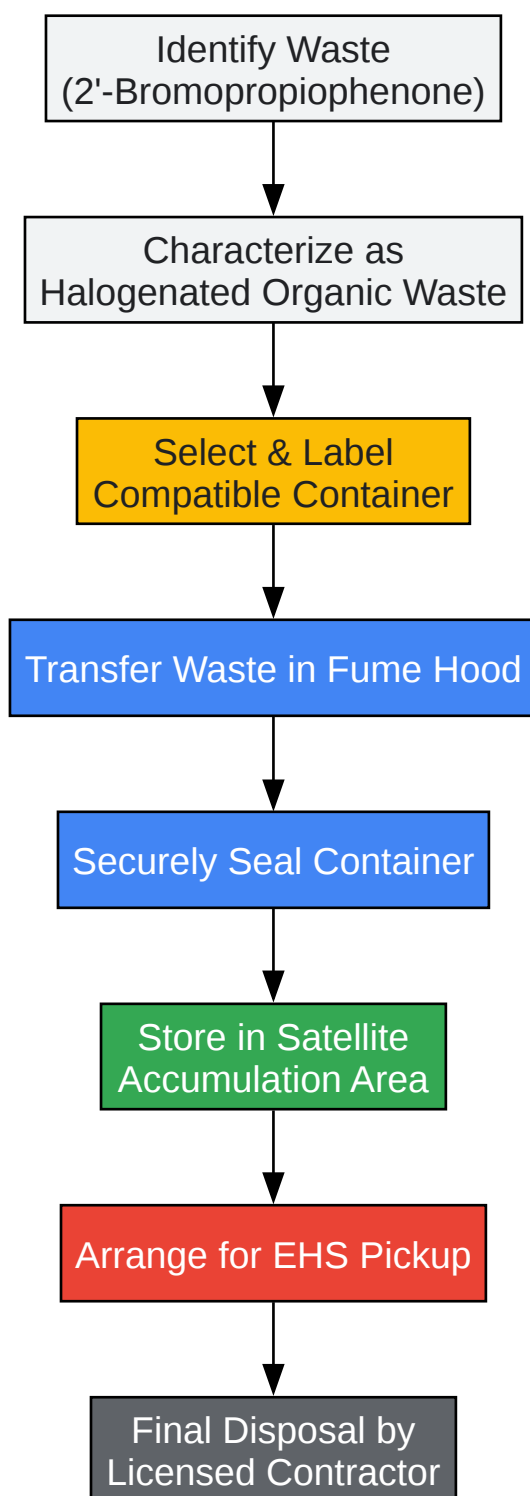


Figure 1: 2'-Bromopropiophenone Disposal Workflow

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Caption: Disposal workflow for **2'-Bromopropiophenone**.

By adhering to these procedures, laboratory professionals can ensure the safe and compliant disposal of **2'-Bromopropiophenone**, protecting themselves, their colleagues, and the environment. Always consult your institution's specific safety and disposal guidelines, as local regulations may vary.[2]

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